Application Note: Synthesis and Isolation of 4-Ethynylcyclohexan-1-amine Hydrochloride

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Compound of Interest	
Compound Name:	*4-Ethynylcyclohexan-1-amine*
CAS No.:	*117241-80-2*
Cat. No.:	*B3216689*

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Target Audience: Researchers, medicinal chemists, and drug development professionals.

Strategic Rationale & Introduction

4-Ethynylcyclohexan-1-amine hydrochloride is a highly versatile bifunctional aliphatic building block utilized extensively in modern drug discovery,[1]. Featuring both a primary amine and a terminal alkyne, it serves as an optimal rigidified linker for copper-catalyzed azide-alkyne cycloaddition (CuAAC) "click" chemistry, Sonogashira cross-couplings, and the synthesis of complex azaheterocycles[2],[3].

Because the free base of **4-ethynylcyclohexan-1-amine** is an oil that is prone to oxidative degradation, isolating the compound as a hydrochloride salt ensures long-term benchtop stability, high crystallinity, and precise stoichiometric handling during downstream pharmaceutical development,[4].

Mechanistic Causality: The Seyferth-Gilbert Homologation (E-E-A-T)

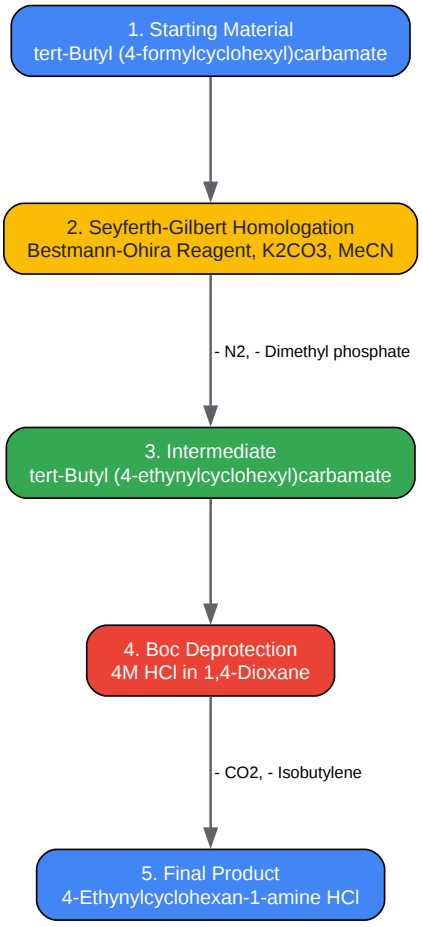
The most robust synthetic route to this scaffold relies on the Ohira-Bestmann modification of the Seyferth-Gilbert homologation[5],[6].

- Why the Bestmann-Ohira Reagent (BOR)? Traditional alkyne syntheses, such as the Corey-Fuchs reaction, require strongly basic conditions (e.g., n-butyllithium) that frequently cause the epimerization of stereocenters adjacent to the carbonyl or on the cyclohexane ring[6]. The BOR—dimethyl (1-diazo-2-oxopropyl)phosphonate—operates under remarkably mild basic conditions (K_2CO_3 in acetonitrile or methanol), strictly preserving the cis or trans stereochemistry of the starting tert-butyl (4-formylcyclohexyl)carbamate[5],[2].
- In Situ Reagent Generation: Handling isolated low-molecular-weight diazo compounds poses a severe explosion hazard. This protocol mitigates risk by generating BOR in situ via a diazo transfer from 4-methylbenzenesulfonyl azide (tosyl azide) to dimethyl (2-oxopropyl)phosphonate[4],[7].
- Mechanistic Pathway: Potassium carbonate serves a dual role. First, it acts as a base to facilitate the diazo transfer. Second, it mediates the deacylation of the newly formed BOR to release a reactive diazomethyl anion. This anion attacks the aldehyde,

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forming an oxaphosphetane intermediate. Subsequent cycloelimination expels dimethyl phosphate and nitrogen gas, yielding the terminal alkyne via a transient vinylidene carbene[5],[7].

Experimental Workflow



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Fig 1. Logical workflow for the synthesis of **4-ethynylcyclohexan-1-amine** HCl.

Quantitative Stoichiometry & Reagent Table

The following stoichiometry is optimized for a self-validating, high-yielding reaction capable of scaling from milligrams to multigram batches[4].

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Reagent / Material	MW (g/mol)	Equivalents	Amount	Role in Reaction
tert-Butyl (4-formylcyclohexyl)carbamate	227.30	1.0 eq	200 mg (0.88 mmol)	Electrophilic Starting Material
Dimethyl (2-oxopropyl)phosphonate	166.11	1.5 eq	219 mg (1.32 mmol)	BOR Precursor
4-Methylbenzenesulfonyl azide	197.21	1.5 eq	260 mg (1.32 mmol)	Diazo Transfer Agent
Potassium Carbonate (K_2CO_3)	138.20	4.0 eq	485 mg (3.52 mmol)	Base / Deacylating Agent
Acetonitrile (Anhydrous)	41.05	Solvent	20 mL	Polar Aprotic Solvent
4M HCl in 1,4-Dioxane	36.46	Excess	5.0 mL	Acidolytic Cleavage Reagent

Detailed Experimental Protocols

Protocol A: One-Pot Diazo Transfer & Seyferth-Gilbert Homologation[5]

- BOR Generation: Charge a flame-dried, argon-flushed round-bottom flask with dimethyl (2-oxopropyl)phosphonate (219 mg, 1.32 mmol) and anhydrous acetonitrile (20 mL).
- Diazo Transfer Initiation: Add 4-methylbenzenesulfonyl azide (260 mg, 1.32 mmol) followed by anhydrous K_2CO_3 (485 mg, 3.52 mmol). Stir the suspension at room temperature (20–25 °C) for exactly 12 hours.
  - Field Insight: This 12-hour pre-stir is critical. It ensures complete conversion of the phosphonate to the Bestmann-Ohira Reagent before the aldehyde is introduced, preventing unwanted side reactions between the aldehyde and the tosyl azide[8], [2].
- Homologation: To the resulting yellow solution, add tert-butyl (4-formylcyclohexyl)carbamate (200 mg, 0.88 mmol) in a single portion. Stir at room temperature for an additional 12 hours.
- Workup: Concentrate the reaction mixture in vacuo to remove the bulk of the acetonitrile. Dilute the residue with deionized water (20 mL) and extract with ethyl acetate (3 × 15 mL).
- Isolation: Dry the combined organic layers over anhydrous Na_2SO_4, filter, and concentrate. Purify the crude oil via Flash Column Chromatography (FCC) using an eluent gradient of 15–20% ethyl acetate in hexanes to afford tert-butyl (4-ethynylcyclohexyl)carbamate as a colorless oil (approx. 133 mg, 68% yield)[4].

Protocol B: Acidolytic Boc-Deprotection & Salt Precipitation[5]

- Deprotection: Dissolve the purified tert-butyl (4-ethynylcyclohexyl)carbamate (133 mg, 0.59 mmol) in 4M HCl in 1,4-dioxane (5.0 mL).
  - Field Insight: Anhydrous conditions are mandatory here. Using aqueous acids (like aqueous HCl or TFA mixtures) risks Markownikoff hydration of the terminal alkyne into a methyl ketone. Dioxane acts as an excellent solvent for the Boc-protected precursor but a poor solvent for the resulting salt.

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- Reaction Monitoring: Stir the mixture at room temperature for 2 to 4 hours. The reaction is driven to completion by the irreversible evolution of CO_2 and isobutylene gas.
- Precipitation: As the Boc group is cleaved, the highly polar **4-ethynylcyclohexan-1-amine** hydrochloride will begin to precipitate. Once gas evolution ceases, concentrate the mixture slightly in vacuo.
- Trituration: Add cold, anhydrous diethyl ether (10 mL) to the flask and triturate vigorously.
- Filtration: Collect the resulting white precipitate via vacuum filtration on a Büchner funnel. Wash the filter cake with additional cold diethyl ether (2 × 5 mL) and dry under high vacuum to afford pure **4-ethynylcyclohexan-1-amine** hydrochloride,[4].

Analytical Characterization

Successful homologation and deprotection can be rapidly verified via ^1H NMR spectroscopy. The diagnostic terminal alkyne proton (C≡CH) appears as a sharp doublet (due to long-range coupling) near δ 2.10 - 2.20 ppm[8]. The disappearance of the highly shielded tert-butyl singlet at δ 1.45 ppm confirms complete Boc deprotection.

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